

Application Notes: Formulation and Evaluation of Water-Soluble Lubricants with Triethanolamine Phosphate

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Compound of Interest

Compound Name: *Triethanolamine phosphate*

Cat. No.: *B158850*

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Introduction

Water-soluble lubricants are increasingly favored in various industrial and biomedical applications due to their excellent cooling properties, environmental friendliness, and ease of cleanup. The incorporation of additives is crucial to enhance their lubricity, wear resistance, and corrosion inhibition properties. **Triethanolamine phosphate** has emerged as a key multifunctional additive in these formulations, serving as an effective corrosion inhibitor, a pH buffer, and contributing to the anti-wear characteristics of the lubricant.

This document provides detailed application notes and protocols for the formulation of water-soluble lubricants containing **triethanolamine phosphate** and the evaluation of their performance.

Key Performance Characteristics of Triethanolamine Phosphate in Water-Soluble Lubricants

Triethanolamine phosphate is valued for its ability to impart several critical properties to water-soluble lubricants:

- Corrosion Inhibition: It forms a protective film on metal surfaces, preventing electrochemical reactions that lead to rust and corrosion. This is particularly important for protecting ferrous components in machinery and biomedical devices.
- pH Buffering: Triethanolamine is an alkaline amine that helps to maintain a stable pH in the lubricant formulation, which is essential for preventing corrosion and maintaining the stability of other components.
- Anti-Wear Properties: Phosphate esters, including **triethanolamine phosphate**, can form a sacrificial tribochemical film on interacting surfaces under load and friction. This film minimizes direct metal-to-metal contact, thereby reducing wear.
- Lubricity Enhancement: By preventing corrosion and wear, **triethanolamine phosphate** contributes to the overall lubricity of the formulation, ensuring smooth operation of moving parts.
- Water Solubility: Its high solubility in water makes it an ideal additive for aqueous-based lubricant systems.

Data Presentation: Performance Evaluation of Formulations

A systematic evaluation of water-soluble lubricant formulations with varying concentrations of **triethanolamine phosphate** is essential for optimizing performance. The following tables provide a template for presenting the quantitative data obtained from standardized tests.

Note: The following data is illustrative and intended to serve as a template for data presentation. Actual results will vary based on the specific formulation and test conditions.

Table 1: Formulation Composition

Formulation ID	Deionized Water (wt%)	Triethanolamine Phosphate (wt%)	Other Additives (e.g., Biocide, Antifoam) (wt%)
F-0	99.8	0.0	0.2
F-1	98.8	1.0	0.2
F-2	97.8	2.0	0.2
F-3	96.8	3.0	0.2
F-4	94.8	5.0	0.2

Table 2: Anti-Wear Performance (ASTM D4172)

Formulation ID	Test Load (N)	Test Duration (min)	Rotational Speed (rpm)	Average Wear Scar Diameter (mm)
F-0	392	60	1200	0.85
F-1	392	60	1200	0.65
F-2	392	60	1200	0.58
F-3	392	60	1200	0.52
F-4	392	60	1200	0.48

Table 3: Rust Prevention Performance (ASTM D665, Procedure A)

Formulation ID	Test Duration (hr)	Test Temperature (°C)	Observation	Result
F-0	24	60	Heavy Rusting	Fail
F-1	24	60	Light Staining	Pass
F-2	24	60	No Rust	Pass
F-3	24	60	No Rust	Pass
F-4	24	60	No Rust	Pass

Table 4: Copper Corrosion Performance (ASTM D130)

Formulation ID	Test Duration (hr)	Test Temperature (°C)	Corrosion Rating
F-0	3	100	3b
F-1	3	100	1b
F-2	3	100	1a
F-3	3	100	1a
F-4	3	100	1a

Experimental Protocols

Formulation of Water-Soluble Lubricant

This protocol outlines the preparation of a basic water-soluble lubricant for performance testing.

Materials:

- Deionized water
- **Triethanolamine phosphate**

- Other additives (e.g., biocide, antifoam agent)
- Beaker
- Magnetic stirrer and stir bar
- Weighing balance

Procedure:

- To a clean beaker, add the required amount of deionized water.
- Place the beaker on a magnetic stirrer and begin stirring.
- Slowly add the pre-weighed **triethanolamine phosphate** to the vortex of the stirring water.
- Continue stirring until the **triethanolamine phosphate** is completely dissolved.
- If required, add other additives such as a biocide or an antifoam agent, ensuring they are fully dispersed or dissolved.
- Continue stirring for an additional 15 minutes to ensure a homogenous mixture.

Evaluation of Wear Preventive Characteristics (ASTM D4172)

This protocol describes the Four-Ball Wear Test to evaluate the anti-wear properties of the lubricant.[1][2][3][4]

Apparatus:

- Four-Ball Wear Test Machine
- Steel balls (AISI E-52100 steel, 12.7 mm diameter)[5]
- Microscope for measuring wear scar diameter

Procedure:

- Thoroughly clean the test balls and the test cup with a suitable solvent and dry them.
- Place three steel balls in the test cup and clamp them securely.
- Pour the formulated lubricant into the cup, ensuring the balls are fully submerged.
- Place the fourth ball in the chuck of the machine.
- Assemble the test apparatus and apply the desired load (e.g., 392 N).[6]
- Set the rotational speed (e.g., 1200 rpm) and the test duration (e.g., 60 minutes).[4]
- Set the test temperature (e.g., 75°C).
- Start the test.
- After completion, disassemble the apparatus and carefully remove the three lower balls.
- Clean the lower balls and measure the diameter of the wear scars on each ball using a microscope.
- Calculate and record the average wear scar diameter. A smaller diameter indicates better anti-wear performance.[5]

Evaluation of Rust-Preventing Characteristics (ASTM D665, Procedure A)

This protocol evaluates the ability of the lubricant to prevent the rusting of ferrous parts in the presence of water.[2][7]

Apparatus:

- Rust test apparatus (beaker, stirrer, temperature bath)
- Cylindrical steel test specimen (AISI 1018 steel)
- Polishing materials for the test specimen

Procedure:

- Prepare the steel test specimen by polishing it according to the ASTM D665 standard.
- Place 300 mL of the formulated lubricant into the test beaker.
- Place the beaker in the temperature bath set to 60°C.
- Once the lubricant reaches the test temperature, add 30 mL of distilled water.
- Immerse the polished steel specimen in the lubricant-water mixture.
- Begin stirring at a constant speed (typically 1000 rpm).
- Continue the test for a specified duration (e.g., 24 hours).
- At the end of the test, remove the steel specimen, wash it with a solvent, and visually inspect for any signs of rust.
- Report the result as "Pass" (no rust) or "Fail" (any rust).

Evaluation of Corrosiveness to Copper (ASTM D130)

This protocol determines the corrosiveness of the lubricant to copper.[\[8\]](#)[\[9\]](#)

Apparatus:

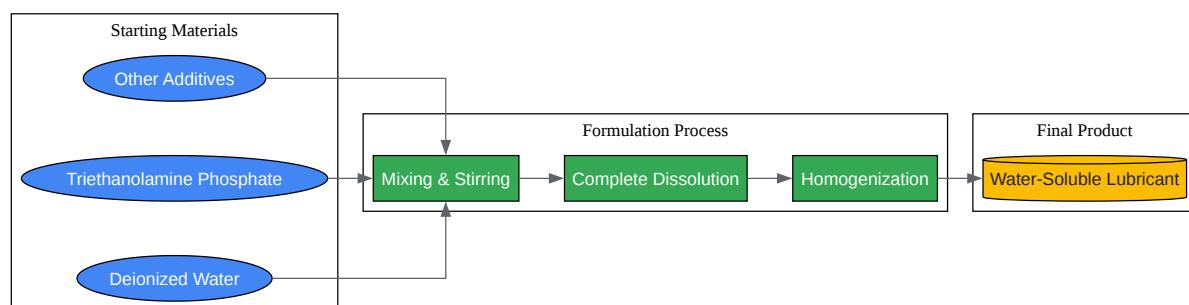
- Copper strip corrosion test bomb
- Polished copper strips (75 mm x 12.5 mm x 2 mm)
- Water or oil bath maintained at the test temperature
- ASTM Copper Strip Corrosion Standard chart

Procedure:

- Prepare a copper strip by polishing it as described in the ASTM D130 standard.

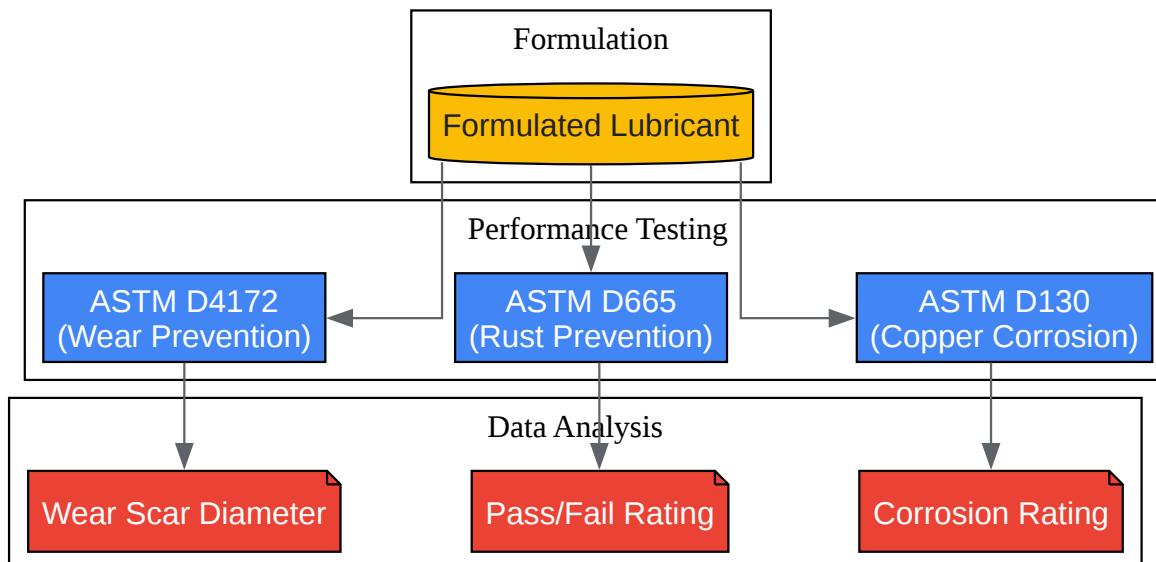
- Place 30 mL of the formulated lubricant into a clean test tube.
- Place the polished copper strip into the test tube.
- Seal the test tube in the corrosion test bomb.
- Immerse the test bomb in a bath maintained at the specified temperature (e.g., 100°C) for the specified duration (e.g., 3 hours).^[9]
- After the test period, remove the bomb from the bath and allow it to cool.
- Carefully remove the copper strip, wash it with a solvent, and compare its appearance to the ASTM Copper Strip Corrosion Standard chart.
- Record the corrosion rating (e.g., 1a, 1b, 2c, etc.).^[8]

Visualizations

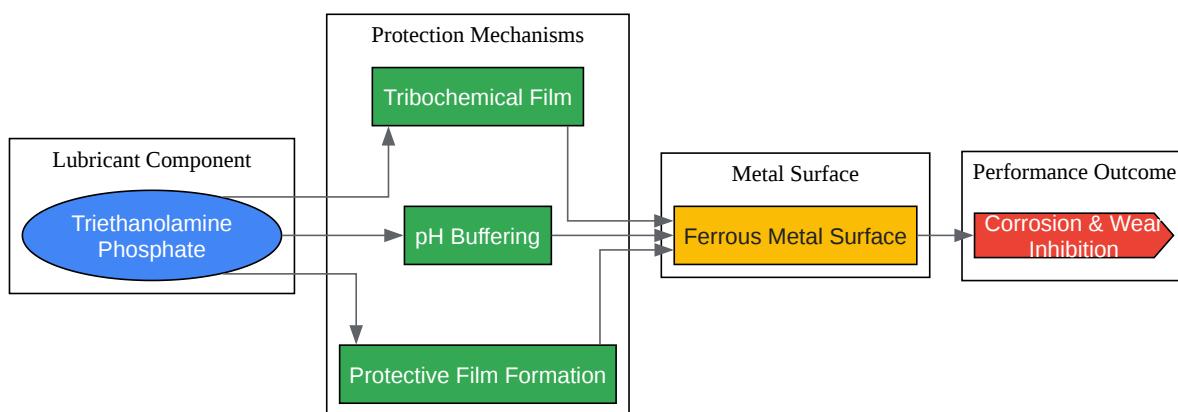


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Caption: Workflow for the formulation of water-soluble lubricants.

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Caption: Experimental workflow for performance evaluation.

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Caption: Mechanism of action of **triethanolamine phosphate**.

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